

# isobutyl nitrate CAS number and molecular formula verification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobutyl nitrate*

Cat. No.: *B1220664*

[Get Quote](#)

## Isobutyl Nitrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **isobutyl nitrate**, covering its chemical identity, synthesis, analytical methods, and biological activity. The information is intended to support research and development activities in the fields of chemistry and pharmacology.

### Core Data Summary

A summary of the key quantitative data for **isobutyl nitrate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	543-29-3	
Molecular Formula	C4H9NO3	
Molecular Weight	119.12 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	123-125 °C	
Density	1.015 g/mL at 20 °C	
Refractive Index (nD20)	1.4028	

## Experimental Protocols

### Synthesis of Isobutyl Nitrate

A general method for the preparation of alkyl nitrates involves the reaction of the corresponding alcohol with a nitrating agent, such as nitric acid, often in the presence of a dehydrating agent like sulfuric acid to drive the esterification reaction.

Materials:

- Isobutyl alcohol (2-methyl-1-propanol)
- Concentrated nitric acid (70%)
- Concentrated sulfuric acid (98%)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Ice bath
- Separatory funnel
- Distillation apparatus

#### Procedure:

- In a flask submerged in an ice bath, slowly add a pre-chilled equimolar mixture of concentrated nitric acid and concentrated sulfuric acid to chilled isobutyl alcohol with constant stirring. The temperature of the reaction mixture should be maintained below 10 °C to minimize side reactions and ensure safety.
- After the addition is complete, continue stirring the mixture in the ice bath for an additional hour.
- Carefully transfer the reaction mixture to a separatory funnel containing ice-cold water.
- The organic layer (crude **isobutyl nitrate**) will separate. Discard the lower aqueous layer.
- Wash the organic layer sequentially with cold water, 5% sodium bicarbonate solution (to neutralize any remaining acid), and again with cold water.
- Dry the crude **isobutyl nitrate** over anhydrous magnesium sulfate.
- Purify the final product by fractional distillation under reduced pressure. The fraction boiling at the appropriate temperature for **isobutyl nitrate** should be collected.

## Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust method for the identification and quantification of **isobutyl nitrate** and its metabolites.

#### Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for volatile organic compounds (e.g., DB-5ms or equivalent)
- Headspace autosampler (for analysis of biological matrices)

#### GC Conditions (Illustrative):

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 40 °C held for 2 minutes, then ramped at 10 °C/min to 200 °C.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Splitless

MS Conditions (Illustrative):

- Ion Source: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 30-200
- Transfer Line Temperature: 280 °C

Sample Preparation (for biological samples):

- For blood or urine samples, a headspace analysis approach is often employed.
- A known volume of the sample is placed in a headspace vial.
- The vial is heated to a specific temperature (e.g., 60-80 °C) for a set period to allow volatile compounds like **isobutyl nitrate** and its metabolites to partition into the gas phase.
- A sample of the headspace gas is then automatically injected into the GC-MS for analysis.

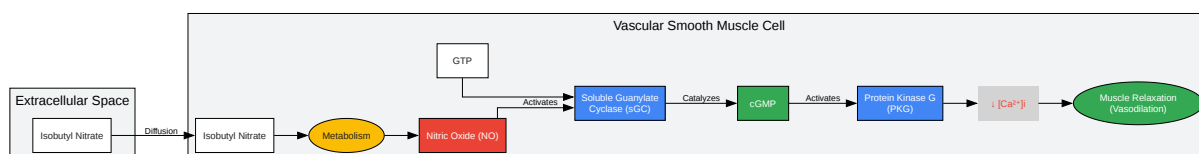
## Biological Activity and Signaling Pathway

**Isobutyl nitrate**, like other alkyl nitrates, is recognized for its vasodilatory effects. This biological action is primarily mediated through the nitric oxide (NO) signaling pathway.

Upon administration, **isobutyl nitrate** is metabolized, leading to the release of nitric oxide. NO, a potent signaling molecule, then activates soluble guanylate cyclase (sGC) in vascular smooth muscle cells. The activation of sGC catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). The subsequent increase in intracellular cGMP concentration leads to the activation of protein kinase G (PKG), which in turn phosphorylates

several downstream targets. This cascade of events ultimately results in a decrease in intracellular calcium levels, leading to the relaxation of the smooth muscle, vasodilation, and a consequent drop in blood pressure.

Below is a diagram illustrating this signaling pathway.



[Click to download full resolution via product page](#)

Caption: Vasodilation signaling pathway of **isobutyl nitrate**.

- To cite this document: BenchChem. [isobutyl nitrate CAS number and molecular formula verification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220664#isobutyl-nitrate-cas-number-and-molecular-formula-verification\]](https://www.benchchem.com/product/b1220664#isobutyl-nitrate-cas-number-and-molecular-formula-verification)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)